

CAS number and identifiers for 1-Chloro-5-isopropoxypentane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Chloro-5-(propan-2-yloxy)pentane

Cat. No.: B13155811

[Get Quote](#)

An In-Depth Technical Guide to 1-Chloro-5-isopropoxypentane: Synthesis, Characterization, and Applications

Abstract

This technical guide provides a comprehensive overview of 1-Chloro-5-isopropoxypentane, a bifunctional organic molecule with significant potential in synthetic chemistry, particularly within the realms of drug discovery and materials science. As this compound is not extensively documented in publicly accessible chemical databases, this document serves as a foundational reference, postulating its properties and synthetic routes based on established chemical principles and data from structurally analogous compounds. We will delve into its chemical identity, propose a robust synthesis protocol grounded in the Williamson ether synthesis, outline expected characterization data, and discuss its potential applications as a versatile chemical building block.

Introduction and Chemical Identity

1-Chloro-5-isopropoxypentane is a halogenated ether. Its structure incorporates a five-carbon aliphatic chain functionalized with a terminal chlorine atom and an isopropoxy group at the

opposing end. This bifunctional nature makes it a valuable intermediate, allowing for sequential or orthogonal chemical modifications. The chlorine atom serves as a reactive handle for nucleophilic substitution, while the isopropoxy group can influence solubility, lipophilicity, and steric properties, and may act as a metabolically stable alternative to more labile groups in medicinal chemistry.

Due to its apparent novelty, a dedicated CAS (Chemical Abstracts Service) number for 1-Chloro-5-isopropoxypentane has not been identified at the time of this writing. To provide a clear frame of reference, its proposed identifiers are presented alongside those of closely related, well-documented chemicals.

Table 1: Chemical Identifiers of 1-Chloro-5-isopropoxypentane and Analogous Compounds

Identifier	1-Chloro-5-isopropoxypentane (Proposed)	1-Chloro-5-iodopentane	1-Chloro-5-ethoxypentane	1-Chloropentane
IUPAC Name	1-Chloro-5-isopropoxypentane	1-Chloro-5-iodopentane	1-Chloro-5-ethoxypentane	1-Chloropentane
CAS Number	Not Assigned	60274-60-4[1][2]	60905-54-6[3]	543-59-9[4]
Molecular Formula	C ₈ H ₁₇ ClO	C ₅ H ₁₀ ClI	C ₇ H ₁₅ ClO	C ₅ H ₁₁ Cl
Molecular Weight	164.67 g/mol	232.49 g/mol [1][2]	150.64 g/mol [3]	106.59 g/mol [4]
SMILES String	CC(C)OCCCCCl	C(CCCl)CCl[1]	CCOCCCCCl[3]	CCCCCl
InChIKey	(Predicted)	GUUHKOCYWBEGGX-UHFFFAOYSA-N[1][2]	KOFVMVKXNODFFN-UHFFFAOYSA-N[3]	SQCZQTSHSZLZIQ-UHFFFAOYSA-N[4]

Physicochemical Properties (Inferred)

The physical and chemical properties of 1-Chloro-5-isopropoxypentane can be reliably inferred from the known characteristics of haloalkanes and ethers. The presence of the polar C-Cl bond and the ether linkage will result in a higher boiling point than non-polar alkanes of similar molecular weight due to dipole-dipole interactions and London dispersion forces.^{[2][5]} However, its inability to act as a hydrogen bond donor suggests low solubility in water, while good solubility is expected in common organic solvents like ethers, alcohols, and chlorinated hydrocarbons.^{[5][6]}

Table 2: Predicted Physicochemical Properties

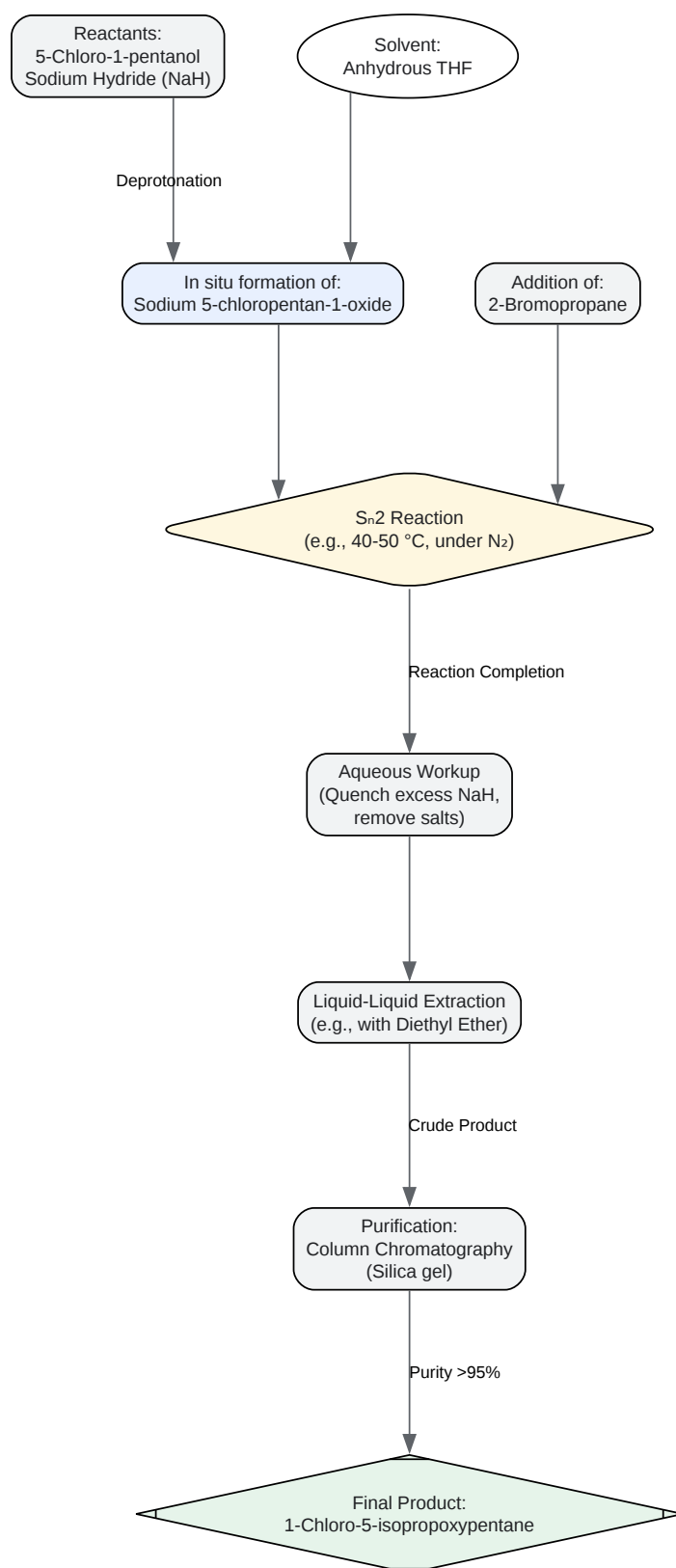
Property	Predicted Value / Description	Rationale and Comparative Data
Physical State	Colorless liquid at room temperature.	Similar haloalkanes and ethers are liquids. ^[5]
Boiling Point	~180 - 200 °C	Higher than 1-chloropentane (108 °C) due to increased molecular weight and ether polarity.
Density	~0.9 - 1.0 g/mL	Alkyl chlorides are generally less dense than water. ^[7]
Solubility	Insoluble in water; Soluble in organic solvents.	Lacks H-bond donor capability for water solubility but is compatible with non-polar/polar aprotic solvents. ^{[6][8]}

Proposed Synthesis via Williamson Ether Synthesis

Principle: The most direct and reliable method for preparing asymmetrical ethers like 1-Chloro-5-isopropoxypentane is the Williamson ether synthesis.^{[1][9]} This S_N2 reaction involves the nucleophilic attack of an alkoxide on a primary alkyl halide.^{[1][9]} For this target molecule, the synthesis proceeds by deprotonating 5-chloro-1-pentanol to form a sodium alkoxide, which then displaces a halide from an isopropylating agent.

Causality of Experimental Design:

- **Choice of Reactants:** We use 5-chloro-1-pentanol and 2-bromopropane. Using a primary alcohol and a secondary halide is a viable pathway. The primary carbon on the pentanol chain is not the reaction site for the ether formation, which avoids elimination side reactions.
- **Base:** Sodium hydride (NaH) is a strong, non-nucleophilic base that irreversibly deprotonates the alcohol to form the sodium alkoxide, driving the reaction forward.
- **Solvent:** Anhydrous tetrahydrofuran (THF) is an excellent choice. It is an aprotic polar solvent that solvates the sodium cation, leaving the alkoxide nucleophile highly reactive, and it will not participate in the reaction itself.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 1-Chloro-5-isopropoxypentane.

Detailed Experimental Protocol:

- **Preparation:** To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser under a nitrogen atmosphere, add sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 equivalents).
- **Solvent Addition:** Add 100 mL of anhydrous tetrahydrofuran (THF) to the flask.
- **Alcohol Addition:** Slowly add 5-chloro-1-pentanol (1.0 equivalent) dropwise to the stirred suspension of NaH in THF at 0 °C (ice bath). Allow the mixture to stir for 30 minutes at room temperature after the addition is complete. Hydrogen gas evolution should be observed.
- **Alkylating Agent Addition:** Add 2-bromopropane (1.1 equivalents) to the reaction mixture.
- **Reaction:** Heat the mixture to reflux (approximately 66 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 4-8 hours.
- **Quenching:** After the reaction is complete, cool the flask to 0 °C and cautiously quench the excess NaH by the slow, dropwise addition of water.
- **Extraction:** Transfer the mixture to a separatory funnel. Add 100 mL of diethyl ether and wash with 100 mL of water, followed by 100 mL of brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude oil by flash column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient to yield the pure 1-Chloro-5-isopropoxypentane.

Self-Validation: The identity and purity of the final product must be confirmed by spectroscopic methods as outlined in the following section.

Spectroscopic Characterization (Expected Results)

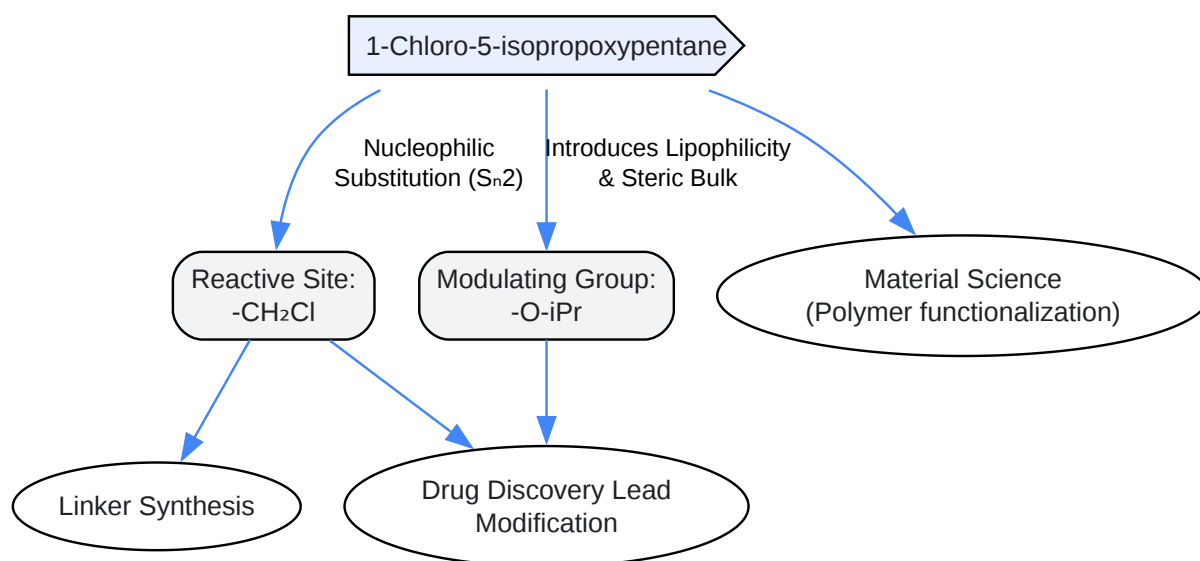
Confirming the structure of the synthesized product is critical. The following spectroscopic signatures are predicted for 1-Chloro-5-isopropoxypentane.

- ^1H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals corresponding to each unique proton environment. Protons on carbons adjacent to the electron-withdrawing oxygen or chlorine atoms will be shifted downfield.[\[10\]](#)[\[11\]](#)
 - ~3.6 ppm (triplet): 2 protons on the carbon adjacent to the chlorine ($-\text{CH}_2\text{Cl}$).
 - ~3.5 ppm (septet): 1 proton of the isopropyl group ($-\text{OCH}(\text{CH}_3)_2$).
 - ~3.4 ppm (triplet): 2 protons on the carbon adjacent to the ether oxygen ($-\text{OCH}_2-$).
 - ~1.5-1.8 ppm (multiplets): 4 protons of the central methylene groups ($-\text{CH}_2\text{CH}_2\text{CH}_2-$).
 - ~1.2 ppm (doublet): 6 protons of the two methyl groups of the isopropyl moiety ($-\text{OCH}(\text{CH}_3)_2$).
- ^{13}C NMR Spectroscopy: The carbon spectrum will confirm the carbon backbone and the positions of the functional groups.
 - ~72 ppm: Carbon of the isopropyl group attached to oxygen ($-\text{OCH}(\text{CH}_3)_2$).
 - ~70 ppm: Carbon of the pentyl chain attached to oxygen ($-\text{CH}_2\text{O}-$).
 - ~45 ppm: Carbon attached to chlorine ($-\text{CH}_2\text{Cl}$).
 - ~32, 29, 23 ppm: Central methylene carbons of the pentyl chain.
 - ~22 ppm: Methyl carbons of the isopropyl group.
- Infrared (IR) Spectroscopy: The IR spectrum is primarily used to identify the functional groups present.[\[4\]](#)[\[12\]](#)
 - $2850\text{-}2980\text{ cm}^{-1}$: C-H stretching vibrations.
 - $1050\text{-}1150\text{ cm}^{-1}$: A strong, characteristic C-O stretching band for the ether linkage.
 - $650\text{-}750\text{ cm}^{-1}$: C-Cl stretching vibration.

- Absence of a broad peak at $\sim 3200\text{--}3600\text{ cm}^{-1}$: This confirms the complete conversion of the starting alcohol's O-H group.
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. The electron ionization (EI) spectrum would be expected to show a molecular ion peak (M^+) at m/z 164 and 166 in an approximate 3:1 ratio, characteristic of a compound containing one chlorine atom.

Applications in Research and Drug Development

The unique bifunctional structure of 1-Chloro-5-isopropoxypentane makes it a highly valuable building block in synthetic organic chemistry.



[Click to download full resolution via product page](#)

Caption: Logical role of 1-Chloro-5-isopropoxypentane as a bifunctional building block.

- Pharmaceutical Scaffolding: In drug discovery, chlorine-containing molecules are prevalent, with over 250 FDA-approved drugs featuring this halogen.[3][13] The chloroalkyl moiety can be used to attach the isopropoxypentyl chain to a core scaffold (e.g., via N-alkylation or O-alkylation of a phenol). The isopropoxy group can serve as a "lipophilic pocket filler" in a protein active site or act as a metabolically robust substitute for a methoxy group.

- **Bifunctional Linkers:** This molecule is an ideal candidate for creating bifunctional linkers used in proteomics (e.g., PROTACs) or for tethering molecules to solid supports. The chlorine can be displaced by a nucleophile on one molecule, and the isopropoxy group could be part of a larger structure designed to interact with another biological target.^[14]
- **Material Science:** The terminal chloro group can be used to graft these chains onto polymer backbones or surfaces, modifying their surface properties such as hydrophobicity and chemical reactivity.

Safety and Handling

While specific toxicity data for 1-Chloro-5-isopropoxypentane is unavailable, safety precautions should be based on compounds with similar functional groups, such as 1-chloro-5-iodopentane.^[2] It should be handled as a potential irritant.

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles, and a lab coat.
- **Handling:** Handle in a well-ventilated fume hood to avoid inhalation of vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from oxidizing agents.

Conclusion

1-Chloro-5-isopropoxypentane represents a promising yet under-explored chemical entity. This guide has established its probable identity, physicochemical properties, and a detailed, reliable protocol for its synthesis and characterization. Its value as a bifunctional building block for applications ranging from medicinal chemistry to material science is significant. The methodologies and predictions outlined herein provide a solid foundation for researchers and scientists to synthesize, validate, and utilize this versatile compound in their work.

References

- PubChem. 1-Chloro-5-iodopentane | C₅H₁₀ClI | CID 108914. Available from: [\[Link\]](#)
- PubChem. 1-Chloro-5-ethoxypentane | C₇H₁₅ClO | CID 18002176. Available from: [\[Link\]](#)

- Chemistry LibreTexts. 18.8: Spectroscopy of Ethers. Available from: [\[Link\]](#)
- Sarko, D., et al. (2015). Bifunctional Chelators in the Design and Application of Radiopharmaceuticals for Oncological Diseases. ResearchGate. Available from: [\[Link\]](#)
- Chemistry Student. Physical Properties of Haloalkanes and Haloarenes. Available from: [\[Link\]](#)
- Fiveable. Spectroscopy of Ethers. Available from: [\[Link\]](#)
- NIST WebBook. Pentane, 1-chloro-. Available from: [\[Link\]](#)
- Google Patents. KR900003953B1 - Process for producing alkoxysilanes.
- Francis Academic Press. Williamson Ether Synthesis: O-Alkylation Reaction Using Halogenated Hydrocarbons as Alkylating Agents. Available from: [\[Link\]](#)
- RSC Publishing. Alkoxyallenes as building blocks for organic synthesis. Available from: [\[Link\]](#)
- Wikipedia. Williamson ether synthesis. Available from: [\[Link\]](#)
- PubMed. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. Available from: [\[Link\]](#)
- Bentham Science Publishers. In Situ Synthesis of Benzyl Chloromethyl Ether and its Use for the Protection and Deprotection of Bifunctional Hydroxyl Compounds. Available from: [\[Link\]](#)
- Scribd. Physical Properties of Haloalkanes & Haloarenes. Available from: [\[Link\]](#)
- NIH. From SiO₂ to Alkoxysilanes for the Synthesis of Useful Chemicals. Available from: [\[Link\]](#)
- ACS Publications. Stereospecific Synthesis of cis-2-Alkoxy-3-aminooxolanes. Available from: [\[Link\]](#)
- Chemical Communications (RSC Publishing). The emergence of the C–H functionalization strategy in medicinal chemistry and drug discovery. Available from: [\[Link\]](#)

- University of Richmond. Organic Chemistry Williamson Ether Synthesis. Available from: [\[Link\]](#)
- American Institute of Physics. C–C bond fission pathways of chloroalkenyl alkoxy radicals. Available from: [\[Link\]](#)
- Chemistry LibreTexts. 18.9: Spectroscopy of Ethers. Available from: [\[Link\]](#)
- Vedantu. Physical Properties of Haloalkanes: Key Points & Examples. Available from: [\[Link\]](#)
- Doc Brown's Chemistry. Halogenoalkanes physical properties hazards uses applications. Available from: [\[Link\]](#)
- YouTube. CH 222 Screencast "Organic Chemistry - Ethers, Ketones, Aldehydes, Alkynes, Alkenes". Available from: [\[Link\]](#)
- Chemistry LibreTexts. Williamson Ether Synthesis. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. masterorganicchemistry.com [masterorganicchemistry.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 4. 18.8 Spectroscopy of Ethers – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [[ncstate.pressbooks.pub](https://pressbooks.pub/1111111111/)]
- 5. chemistrystudent.com [chemistrystudent.com]
- 6. Halogenoalkanes physical properties hazards uses applications of haloalkanes boiling point trends solubility alkyl halides advanced A level organic chemistry revision notes [[docbrown.info](https://www.docbrown.info)]

- [7. scribd.com \[scribd.com\]](https://www.scribd.com)
- [8. Physical Properties of Haloalkanes: Key Points & Examples \[vedantu.com\]](https://www.vedantu.com)
- [9. Williamson ether synthesis - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [10. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [11. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [12. fiveable.me \[fiveable.me\]](https://fiveable.me)
- [13. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [CAS number and identifiers for 1-Chloro-5-isopropoxypentane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13155811/docs#cas-number-and-identifiers-for-1-chloro-5-isopropoxypentane\]](https://www.benchchem.com/product/b13155811/docs#cas-number-and-identifiers-for-1-chloro-5-isopropoxypentane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check